

An In-depth Technical Guide to 1-(2-Bromoethyl)pyrrolidine-2,5-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Bromoethyl)pyrrolidine-2,5-dione

Cat. No.: B1282867

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **1-(2-bromoethyl)pyrrolidine-2,5-dione**, a key bifunctional reagent utilized in organic synthesis and medicinal chemistry. It serves as a valuable building block for the introduction of a protected ethylamine moiety, facilitating the construction of complex heterocyclic systems and molecules of therapeutic interest.

Core Chemical Properties

1-(2-Bromoethyl)pyrrolidine-2,5-dione, also known as N-(2-Bromoethyl)succinimide, is a derivative of succinimide featuring a reactive bromoethyl group attached to the nitrogen atom. This structure imparts dual functionality, making it a versatile intermediate in synthetic chemistry.

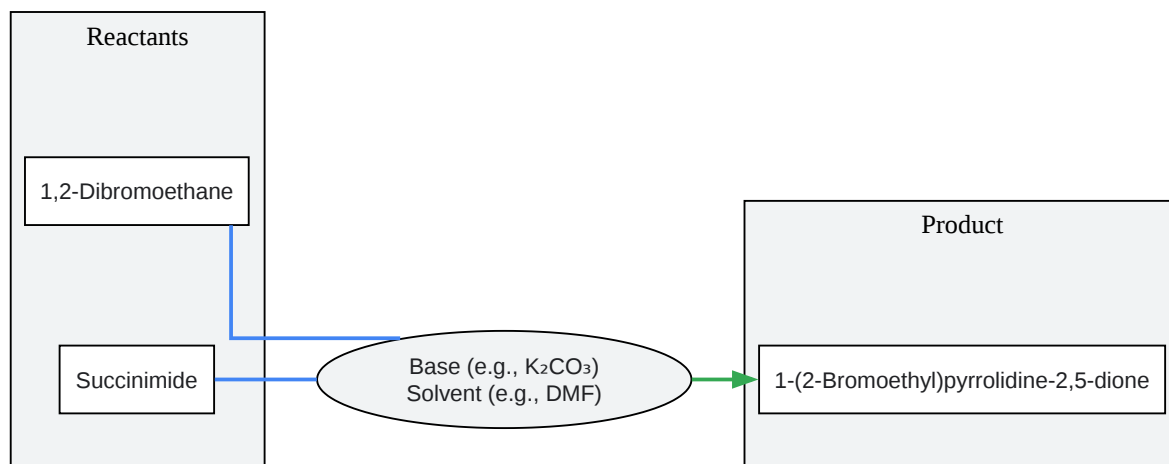
| Property | Value | References |
|-------------------|---|--------------|
| Molecular Formula | C ₆ H ₈ BrNO ₂ | [1][2] |
| Molecular Weight | 206.04 g/mol | [1][2][3][4] |
| CAS Number | 55943-72-1 | [1][2][4] |
| IUPAC Name | 1-(2-bromoethyl)pyrrolidine-2,5-dione | [2] |
| SMILES | <chem>O=C1CCC(=O)N1CCBr</chem> | [2] |
| Purity | Typically ≥97% | [2][3] |

Synthesis and Experimental Protocols

The most direct synthetic route to **1-(2-bromoethyl)pyrrolidine-2,5-dione** involves the nucleophilic substitution reaction between succinimide and 1,2-dibromoethane.[4]

General Experimental Protocol:

- **Deprotonation:** Succinimide is treated with a suitable base (e.g., sodium hydride, potassium carbonate) in an aprotic polar solvent (e.g., DMF, acetonitrile) to generate the succinimidyl anion. This anion is a potent nucleophile.
- **Alkylation:** An excess of 1,2-dibromoethane is added to the reaction mixture. The succinimidyl anion attacks one of the electrophilic carbon atoms of 1,2-dibromoethane in a classic S_N2 reaction.[4]
- **Reaction Control:** Using an excess of 1,2-dibromoethane is crucial to favor the desired monosubstituted product and minimize the formation of the 1,2-bis(succinimido)ethane byproduct.[4]
- **Work-up and Purification:** Following the reaction, a standard aqueous work-up is performed to remove unreacted base and salts. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **1-(2-bromoethyl)pyrrolidine-2,5-dione**.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **1-(2-Bromoethyl)pyrrolidine-2,5-dione**.

Reactivity and Applications in Drug Development

The chemical utility of **1-(2-bromoethyl)pyrrolidine-2,5-dione** stems from the reactivity of the bromoethyl group. The carbon atom adjacent to the bromine is electrophilic and susceptible to attack by a wide range of nucleophiles in an S_N2 reaction.^[4] This allows for the covalent attachment of various chemical moieties.

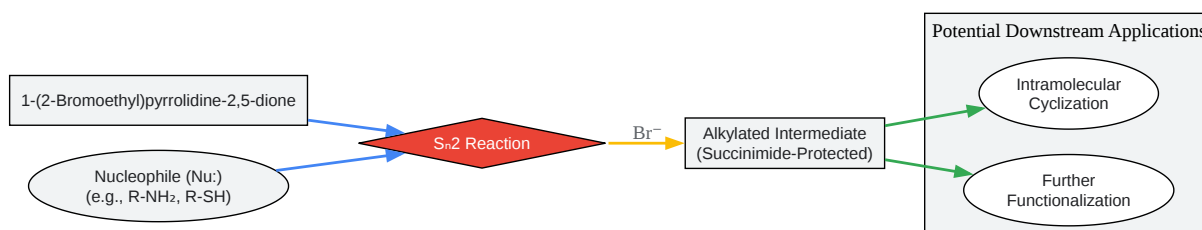
The pyrrolidine-2,5-dione (succinimide) scaffold is a privileged structure in medicinal chemistry, found in numerous compounds with diverse therapeutic applications, including anticonvulsant and antitumor properties.^{[4][5]} This reagent provides a direct route for incorporating a protected ethylamine fragment, a common substructure in many alkaloids and other bioactive molecules.^[4]

Key Applications:

- **Alkylation of Nucleophiles:** It is used to alkylate primary and secondary amines, thiols, and other nucleophiles.^[4]
- **Synthesis of Heterocycles:** The resulting intermediate from alkylation can undergo further transformations, such as intramolecular cyclization, to generate more complex heterocyclic

systems like piperazines.[4]

- Building Block for Compound Libraries: Its reactivity makes it an instrumental building block for creating libraries of compounds for high-throughput screening in drug discovery programs.[4]



[Click to download full resolution via product page](#)

Caption: General reactivity of **1-(2-Bromoethyl)pyrrolidine-2,5-dione**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. scbt.com [scbt.com]
2. 1-(2-Bromoethyl)pyrrolidine-2,5-dione 97% | CAS: 55943-72-1 | AChemBlock [achemblock.com]
3. chemuniverse.com [chemuniverse.com]
4. 1-(2-Bromoethyl)pyrrolidine-2,5-dione | 55943-72-1 | Benchchem [benchchem.com]
5. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2-Bromoethyl)pyrrolidine-2,5-dione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282867#1-2-bromoethyl-pyrrolidine-2-5-dione-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com